

Stability and Decomposition Dynamics of 1,5-Pentanediol Monoacetate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 1,5-Pentanediol, monoacetate

CAS No.: 68750-23-2

Cat. No.: B3279102

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Executive Summary

1,5-Pentanediol monoacetate (also known as 5-hydroxypentyl acetate; CAS: 68750-23-2) is a bifunctional aliphatic compound featuring both a primary hydroxyl group and an acetate ester. As a Senior Application Scientist, I frequently encounter this molecule in two distinct, yet equally critical, domains: as a biocatalytic substrate for polymer precursors and as a highly monitored impurity (Impurity W) in the synthesis of complex active pharmaceutical ingredients (APIs) such as Cisatracurium Besylate.

Understanding the thermodynamic stability and kinetic decomposition pathways of 1,5-pentanediol monoacetate is paramount. This whitepaper deconstructs the molecule's vulnerabilities, details its mechanistic degradation pathways, and provides a self-validating experimental framework for stability-indicating assays.

Chemical Architecture & Thermodynamic Vulnerabilities

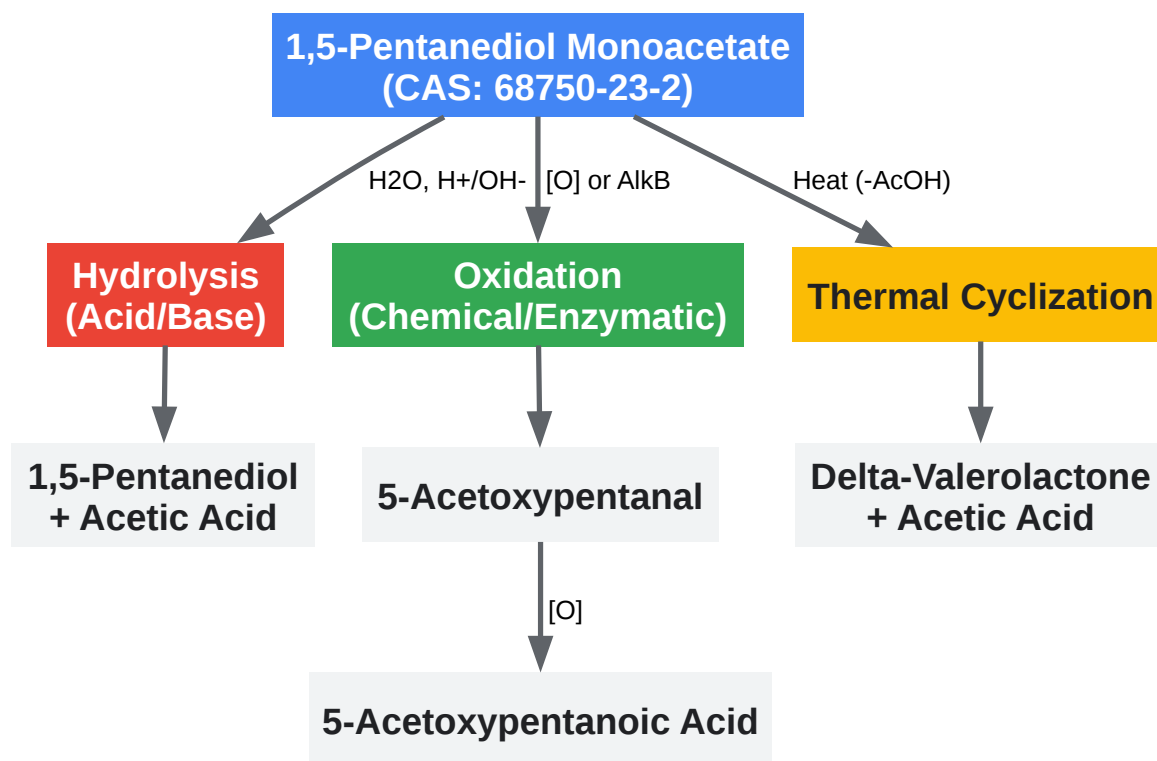
According to chemical safety inventories, 1,5-pentanediol monoacetate ($C_7H_{14}O_3$, MW: 146.19) is intrinsically stable under standard ambient conditions, provided it is isolated from strong acids, bases, and oxidizing agents ([1]). However, its bifunctional nature introduces specific thermodynamic vulnerabilities:

- The Ester Carbonyl (Electrophilic Center): Susceptible to nucleophilic attack by water, leading to hydrolysis.
- The Primary Hydroxyl (Oxidation Locus): Prone to radical-mediated or enzymatic oxidation.
- The C1-C5 Proximity (Intramolecular Threat): The spatial distance between the terminal hydroxyl and the ester carbonyl perfectly accommodates the formation of a stable six-membered ring, driving intramolecular cyclization under thermal stress.

Mechanistic Degradation Pathways

The decomposition of 1,5-pentanediol monoacetate is not a singular event but a branching pathway dependent on environmental stressors.

- Hydrolysis (Acid/Base Catalyzed): In acidic environments, protonation of the carbonyl oxygen increases the electrophilicity of the carbon, facilitating attack by water. In alkaline conditions, the strong nucleophile (OH^-) directly attacks the carbonyl. Both pathways cleave the ester bond, yielding 1,5-pentanediol and acetic acid.
- Oxidation: The primary alcohol has a relatively low oxidation potential. Exposure to peroxides or enzymatic environments oxidizes the alcohol to 5-acetoxypentanal, which can further over-oxidize to 5-acetoxypentanoic acid.
- Thermal Lactonization: Under high thermal stress, the molecule can adopt a chair-like transition state. The hydroxyl oxygen acts as an internal nucleophile, attacking the ester carbonyl and expelling acetic acid to form δ -valerolactone. This reaction is entropically favored and driven by the thermodynamic stability of the resulting lactone.



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Fig 1: Primary degradation pathways of 1,5-Pentanediol monoacetate.

Biocatalytic & Synthetic Relevance

The stability profile of this molecule directly impacts industrial applications:

- **API Impurity Tracking:** In pharmaceutical manufacturing, this molecule is tracked as Impurity W in the synthesis of Cisatracurium Besylate. It is formed during the reaction of 1,5-pentanediol with acetic acid. Its subsequent stability is critical for establishing accurate quantitative impurity tracking standards ([2]).
- **Biocatalytic Substrate:** 1,5-pentanediol monoacetate serves as a substrate for alkane monooxygenases (e.g., AlkB from *Marinobacter* sp.). Research demonstrates that AlkB selectively functionalizes the terminal hydroxyl group, yielding 5-acetoxypentanal and subsequently over-oxidizing it to 5-acetoxypentanoic acid ([3]). This enzymatic vulnerability perfectly mirrors its chemical instability under strong oxidative stress.

Self-Validating Forced Degradation Protocol

To accurately profile the decomposition of 1,5-pentanediol monoacetate, one must employ a rigorous forced degradation study. The following protocol is designed as a self-validating system, utilizing a mass balance control to ensure that no volatile degradants (like δ -valerolactone) escape quantification.

Step-by-Step Methodology

Step 1: Matrix Preparation & Isotopic Spiking

- **Action:** Dissolve 1,5-pentanediol monoacetate to 1 mg/mL in a 50:50 Acetonitrile/Water mixture. Spike the solution with 50 μ g/mL of a stable isotope internal standard (e.g., d6-1,5-pentanediol monoacetate).
- **Causality:** The organic/aqueous blend ensures complete solubility of the semi-polar ester while providing the necessary aqueous environment to facilitate hydrolytic reactions. The internal standard enables the self-validating mass balance check, differentiating between chemical degradation and physical sample loss.

Step 2: Stress Induction

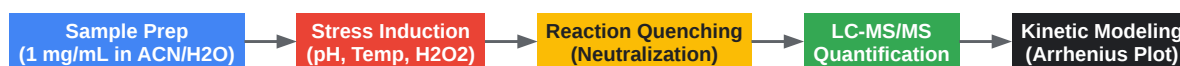
- **Action:** Aliquot the stock into four distinct stress environments: 0.1 M HCl (Acidic), 0.1 M NaOH (Alkaline), 3% H₂O₂ (Oxidative), and pH 7 buffer at 80°C (Thermal).
- **Causality:** These extreme conditions force accelerated degradation, mimicking years of shelf-life exposure in a matter of days. This is critical for identifying all potential degradants for downstream analytical method validation.

Step 3: Reaction Quenching

- **Action:** At predefined intervals (t=0, 24, 48, 72h), neutralize acid/base samples to pH 7 using equimolar NaOH/HCl. Quench oxidative samples with sodium thiosulfate.
- **Causality:** Quenching halts the degradation kinetics instantly. Without this step, the sample would continue to degrade in the autosampler, skewing the kinetic data and rendering half-life calculations inaccurate.

Step 4: LC-MS/MS & CAD Quantification

- Action: Analyze the quenched samples using a C18 reversed-phase column with a gradient of Water/Acetonitrile (0.1% Formic Acid). Utilize both tandem mass spectrometry (MS/MS) and Charged Aerosol Detection (CAD).
- Causality: MS/MS provides structural elucidation of degradants. CAD is essential because molecules like 1,5-pentanediol lack a strong UV chromophore; CAD ensures accurate, uniform quantification across all species. System Validation Check: If the molar sum of the parent compound and degradants falls below 95% of the initial concentration, the system flags a mass balance failure, indicating potential volatilization of the lactone.



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Fig 2: Self-validating experimental workflow for forced degradation studies.

Quantitative Degradation Kinetics

The following table summarizes the representative degradation kinetics of 1,5-pentanediol monoacetate based on its structural vulnerabilities. The rapid degradation under alkaline conditions underscores the irreversible nature of base-promoted saponification compared to equilibrium-driven acidic hydrolysis.

Table 1: Representative Degradation Kinetics & Mass Balance Profile

Stress Condition	Reagent / Environment	Primary Degradant(s)	Estimated Half-Life (t1/2)	Mechanistic Causality
Acidic Hydrolysis	0.1 M HCl, 40°C	1,5-Pentanediol + Acetic Acid	~120 hours	Hydronium-catalyzed nucleophilic acyl substitution.
Alkaline Hydrolysis	0.1 M NaOH, 40°C	1,5-Pentanediol + Acetate	~4 hours	Hydroxide-driven saponification (irreversible).
Oxidative Stress	3% H2O2, 40°C	5-Acetoxypentanal	~72 hours	Radical-mediated oxidation of the primary alcohol.
Thermal Stress	80°C, pH 7 (Aqueous)	δ -Valerolactone	~300 hours	Entropy-driven intramolecular transesterification.

Conclusion

The stability of 1,5-pentanediol monoacetate is a delicate balance dictated by its bifunctional end-groups. While generally stable under ambient conditions, its susceptibility to hydrolysis, oxidation, and thermal lactonization requires stringent environmental controls during API synthesis and biocatalytic processing. By employing self-validating analytical workflows utilizing LC-MS/MS and CAD, researchers can accurately map its decomposition kinetics, ensuring robust quality control and regulatory compliance in drug development.

References

- Substrate acceptance and activity of the alkane monooxygenase from *Marinobacter* sp. | TU Graz Repository | [\[Link\]](#)
- Preparation method of impurity W in cisatracurium besylate (CN110256344A) | Eureka | Patsnap | [\[Link\]](#)

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